

stereochemistry of 3-hydroxyundecanoyl-CoA (R vs S isomers)

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Compound of Interest

Compound Name: 3-hydroxyundecanoyl-CoA

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An In-depth Technical Guide to the Stereochemistry of **3-Hydroxyundecanoyl-CoA**: (R) vs (S) Isomers

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Hydroxyundecanoyl-CoA is a chiral molecule of significant interest in metabolic research and biotechnology. Its stereochemistry, specifically the distinction between the (R) and (S) enantiomers, dictates its metabolic fate and biological function. The (S)-isomer is a key intermediate in the mitochondrial fatty acid β -oxidation pathway, a fundamental energy-generating process. Conversely, the (R)-isomer serves as a monomer precursor for the biosynthesis of polyhydroxyalkanoates (PHAs), which are biodegradable polymers with vast potential as environmentally friendly plastics and in biomedical applications. This guide provides a comprehensive overview of the stereospecificity of these pathways, details on the enzymes involved, quantitative data on enzyme kinetics with analogous substrates, and detailed experimental protocols for the synthesis and chiral separation of these important molecules.

Biological Significance of 3-Hydroxyundecanoyl-CoA Stereoisomers

The chirality at the C3 position of **3-hydroxyundecanoyl-CoA** is the determining factor for its entry into one of two major metabolic pathways: catabolic β -oxidation or anabolic polymer synthesis.

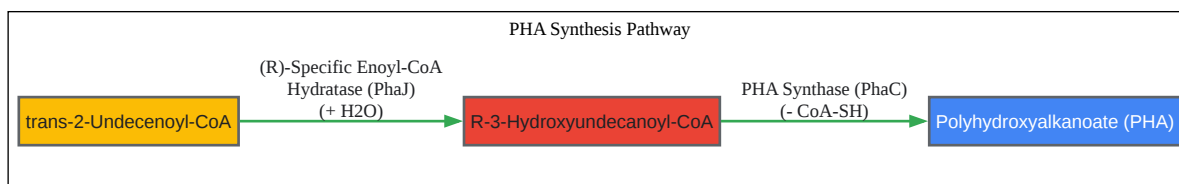
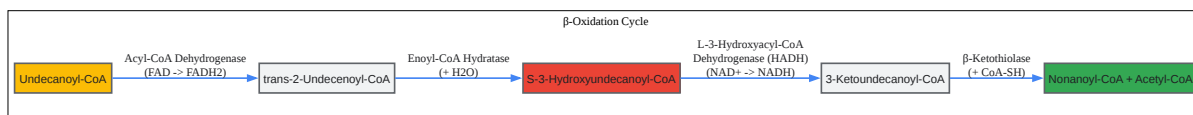
- **(S)-3-Hydroxyundecanoyl-CoA**: This isomer is an intermediate in the mitochondrial β -oxidation of undecanoic acid (an odd-chain fatty acid). It is exclusively recognized by the enzyme L-3-hydroxyacyl-CoA dehydrogenase (HADH), which catalyzes its NAD^+ -dependent oxidation to 3-ketoundecanoyl-CoA.[1][2][3] This pathway is crucial for energy production from fatty acids.
- **(R)-3-Hydroxyundecanoyl-CoA**: This isomer is the specific substrate for PHA synthase (PhaC).[4] It is not an intermediate of the canonical β -oxidation pathway. Instead, it is typically synthesized from intermediates of fatty acid metabolism by specialized enzymes, such as (R)-specific enoyl-CoA hydratases (PhaJ), which hydrate the corresponding trans-2-undecenoyl-CoA.[5] PHA synthase polymerizes (R)-**3-hydroxyundecanoyl-CoA** into medium-chain-length PHAs (mcl-PHAs), which are stored as carbon and energy reserves in various bacteria.

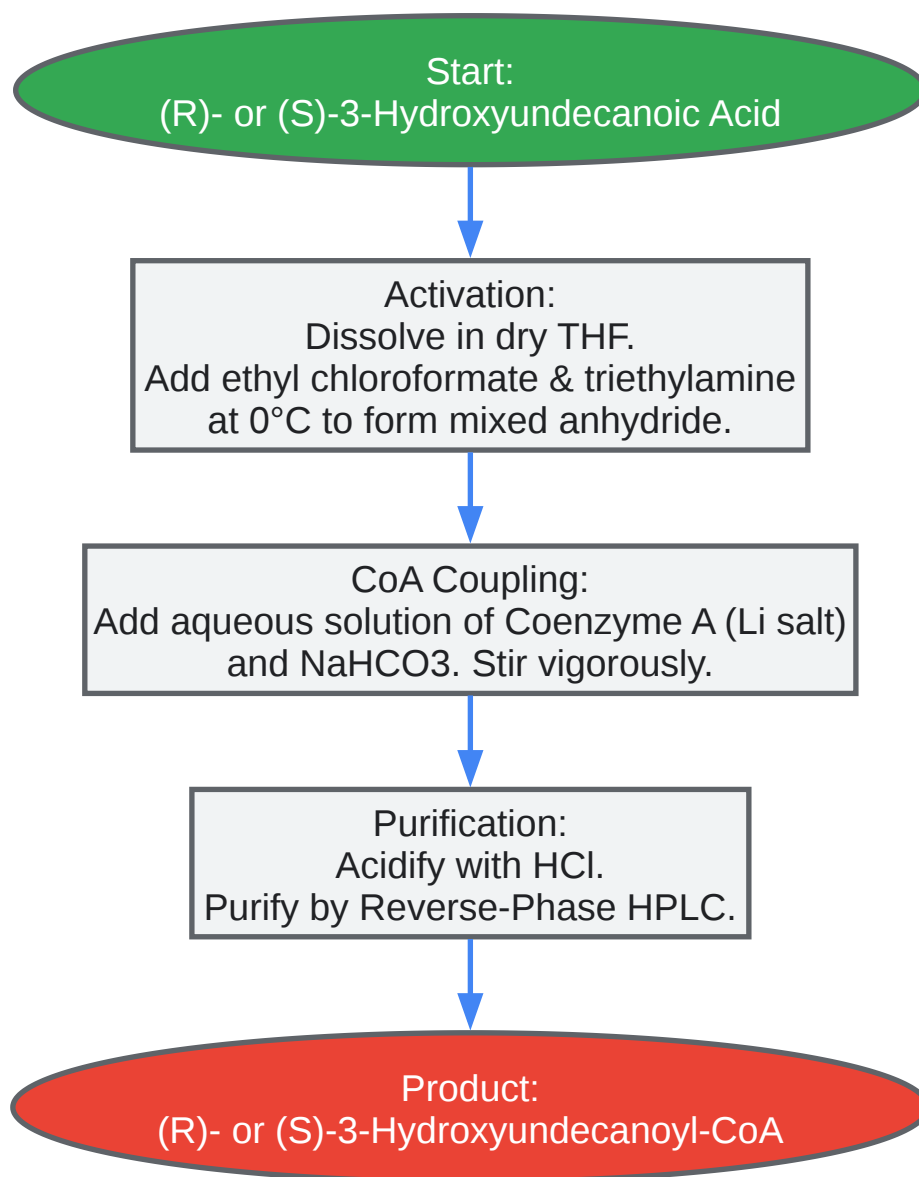
Metabolic Pathways

The distinct roles of the (R) and (S) isomers of **3-hydroxyundecanoyl-CoA** are best understood by examining their respective metabolic pathways.

(S)-Isomer in Fatty Acid β -Oxidation

The degradation of fatty acids occurs in the mitochondria via a four-step cyclical process known as β -oxidation. For an 11-carbon fatty acid like undecanoic acid, the (S)-**3-hydroxyundecanoyl-CoA** isomer is formed in the second step.





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